# Standard Operating Procedure: Disposal of NVP-BSK805 Dihydrochloride

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *NVP-BSK805 dihydrochloride* |
| *CAS No.:* | *1092499-93-8* |
| *Cat. No.:* | *B10761840* |

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The proper disposal of chemical compounds is a critical component of laboratory safety, environmental responsibility, and regulatory compliance. While specific disposal guidelines for **NVP-BSK805 dihydrochloride** are not explicitly detailed in publicly available documentation, its nature as a potent, ATP-competitive JAK2 inhibitor necessitates its handling as a potentially hazardous chemical waste.[1][2][3] This guide provides a comprehensive, step-by-step procedure for its safe management and disposal based on established best practices for laboratory chemical waste.

## Pre-Disposal Safety and Handling

Before beginning any disposal procedure, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

- Minimum PPE Requirements:
  - Safety glasses or goggles

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- Chemical-resistant gloves
- Laboratory coat

All handling of **NVP-BSK805 dihydrochloride**, including weighing and preparing for disposal, should be conducted in a certified chemical fume hood to minimize inhalation exposure.

## Waste Characterization and Segregation

Proper characterization and segregation are the foundational steps for compliant chemical waste disposal.

- Waste Assessment: Although the Safety Data Sheet (SDS) from some suppliers may not classify the substance as hazardous under the Globally Harmonized System (GHS), it is designated as "Water hazard class 1 (Self-assessment): slightly hazardous for water."[4] Therefore, it is imperative not to dispose of **NVP-BSK805 dihydrochloride** down the drain or in regular trash.[4][5]
- Segregation: **NVP-BSK805 dihydrochloride** waste must be segregated from other waste streams. Keep it separate from incompatible chemicals to prevent accidental reactions.[5] Use dedicated, clearly labeled containers for this specific waste.

## Step-by-Step Disposal Procedure

Follow these procedural steps to ensure the safe collection and disposal of **NVP-BSK805 dihydrochloride** waste.

Step 1: Containerization

- Select a container that is chemically compatible with **NVP-BSK805 dihydrochloride** and any solvents used. A high-density polyethylene (HDPE) or glass container with a secure, screw-top lid is recommended.[5][6]
- The container must be in good condition, free from leaks or damage.[5][7]
- Do not overfill the container; leave at least 10% headspace to allow for expansion.[8]

Step 2: Labeling

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- Proper labeling is a critical regulatory requirement.[9] The label must be securely affixed to the container and include the following information:
  - The words "Hazardous Waste"[9]
  - The full chemical name: "**NVP-BSK805 dihydrochloride**"
  - The concentration and quantity of the waste
  - Any other components mixed in the waste (e.g., DMSO, ethanol)
  - The date accumulation started
  - Appropriate hazard warnings (pictograms or other conventions may be used)[9]

Step 3: Accumulation and Storage

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[9][10]
- This area must be under the control of laboratory personnel and away from general lab traffic.
- Ensure the storage area has secondary containment to capture any potential leaks.[5]
- Adhere to institutional and regulatory limits on the volume of waste and the time it can be stored in the SAA.[9][11]

Step 4: Final Disposal

- The final disposal of chemical waste must be managed by your institution's Environmental Health and Safety (EHS) office or an equivalent department.
- Follow your institution's specific protocols to request a pickup of the hazardous waste.
- A licensed hazardous waste management contractor will transport the waste for final disposal in compliance with all local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[5][9]

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- Ensure all required documentation, such as a waste manifest, is completed accurately.

## Chemical and Physical Properties

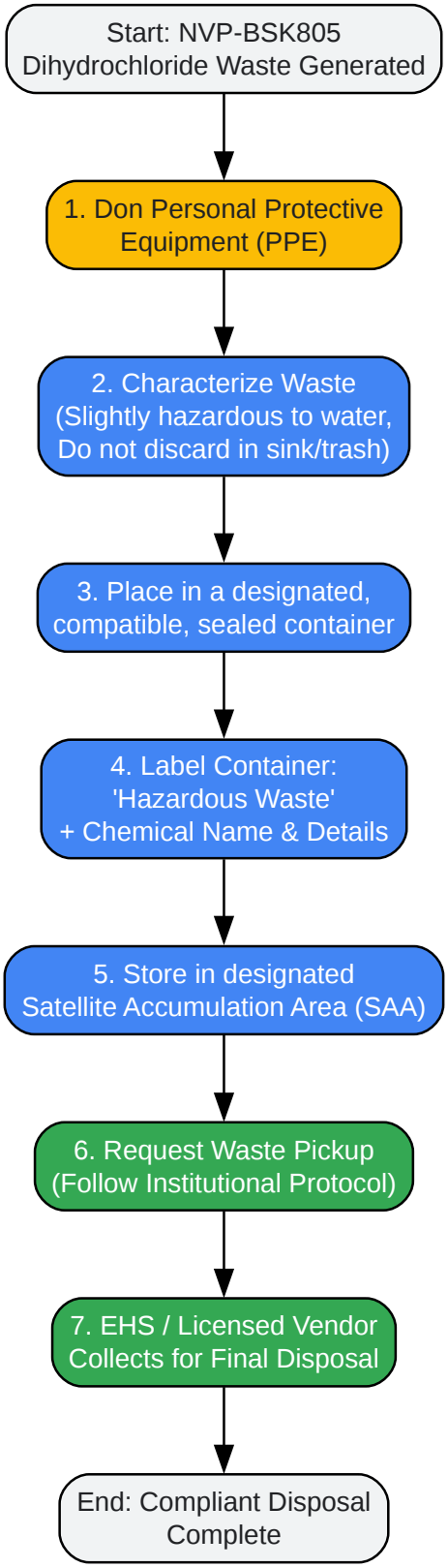
The following table summarizes key quantitative data for **NVP-BSK805 dihydrochloride**, which is essential for proper handling and waste characterization.

| Property | Value | Source |
|---|---|---|
| Chemical Formula | $C_{27}H_{30}Cl_2F_2N_6O$ | [12][13] |
| Molecular Weight | 563.47 g/mol | [1][13] |
| CAS Number | 1942919-79-0 | [1][12][13] |
| Appearance | Solid Powder | [12] |
| Solubility | - DMSO: ≥25 mg/mL - DMF: ~20 mg/mL - PBS (pH 7.2): ~10 mg/mL - Ethanol: ~1 mg/mL | [1] |
| Storage (Solid) | -20°C for 12 months; 4°C for 6 months | [12] |
| Storage (In Solvent) | -80°C for 6 months; -20°C for 1 month | [3][12] |

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **NVP-BSK805 dihydrochloride**.

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Caption: Disposal workflow for **NVP-BSK805 dihydrochloride**.

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